

# Application Note: Purification of Proteins Containing UAA Crosslinker 1

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## Compound of Interest

Compound Name: UAA crosslinker 1

Cat. No.: B1447517

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

The site-specific incorporation of unnatural amino acids (UAAs) into proteins via genetic code expansion has become a cornerstone of modern protein engineering and chemical biology.[1][2] This technology utilizes an orthogonal aminoacyl-tRNA synthetase (aaRS) and its cognate tRNA to repurpose a stop codon, typically the amber codon (UAG), to encode a UAA.[3][4] This allows for the introduction of novel chemical functionalities into proteins with high precision.

**UAA Crosslinker 1** is a lysine derivative containing a bioorthogonal azide group. This functional handle does not react with native biological molecules but can be specifically conjugated to alkyne-containing molecules through copper-catalyzed (CuAAC) or strain-promoted (SPAAC) "click chemistry".[5] This unique reactivity makes **UAA Crosslinker 1** an invaluable tool for creating specific protein-protein crosslinks to study interactions, or for conjugating proteins to other molecules like fluorophores, drugs, or immobilization surfaces.[1][6]

This document provides detailed protocols for two primary applications:

- Purification of a target protein containing **UAA Crosslinker 1** for subsequent downstream applications.

- Formation of a crosslinked protein complex via click chemistry and the subsequent purification of the covalent complex.

## Section 1: Expression of Proteins with UAA

### Crosslinker 1

Successful purification begins with efficient expression and incorporation of the UAA. This requires co-transformation of the expression host (e.g., *E. coli*) with two plasmids: one containing the gene for the orthogonal aaRS/tRNA pair and another for the target protein, which has been mutated to include a TAG codon at the desired incorporation site.<sup>[7]</sup>

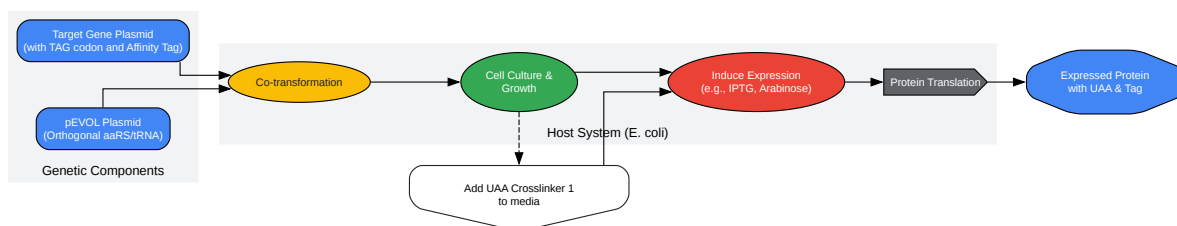


Figure 1. General workflow for expressing a protein containing UAA Crosslinker 1.

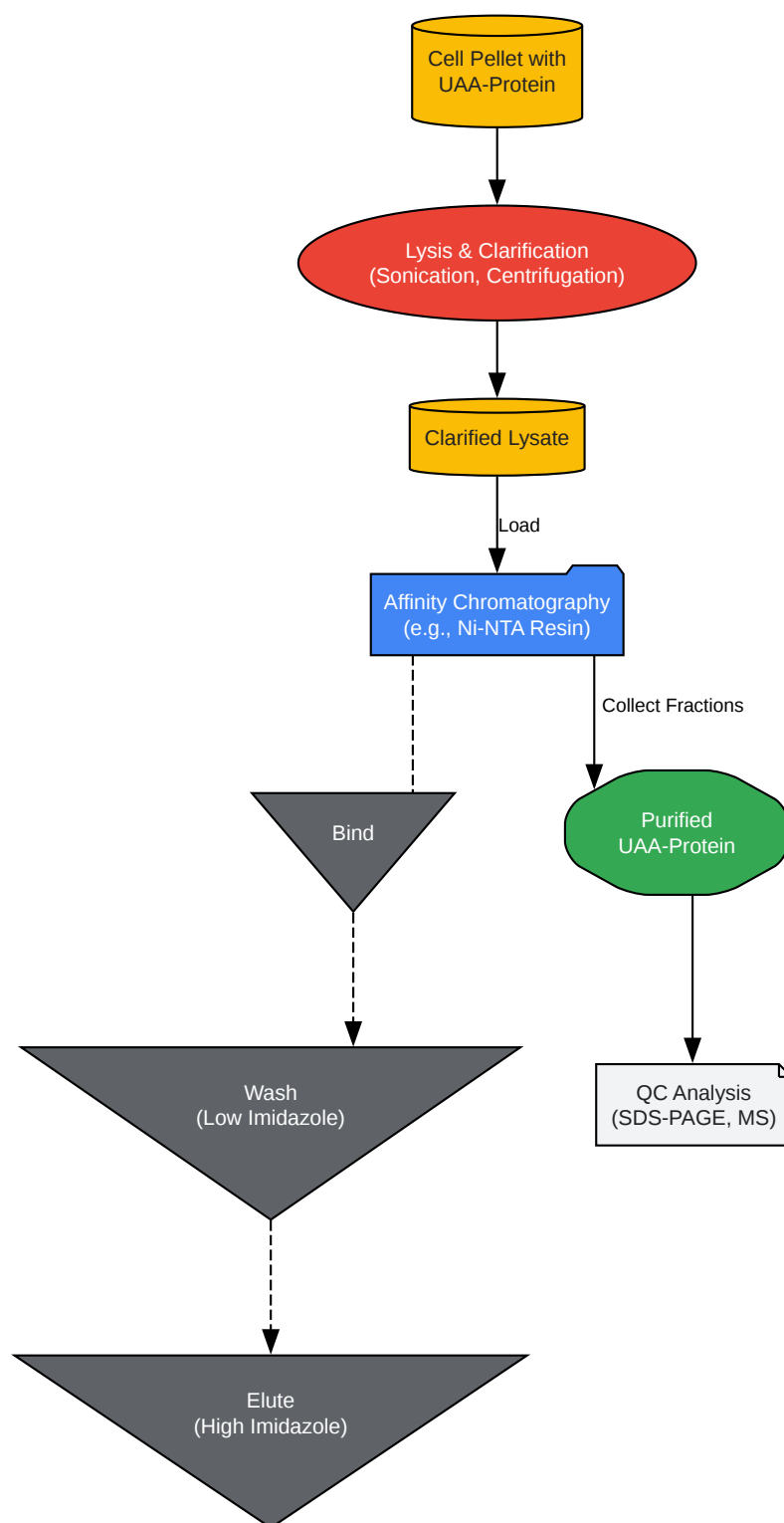


Figure 2. Workflow for affinity purification of a UAA-containing protein.

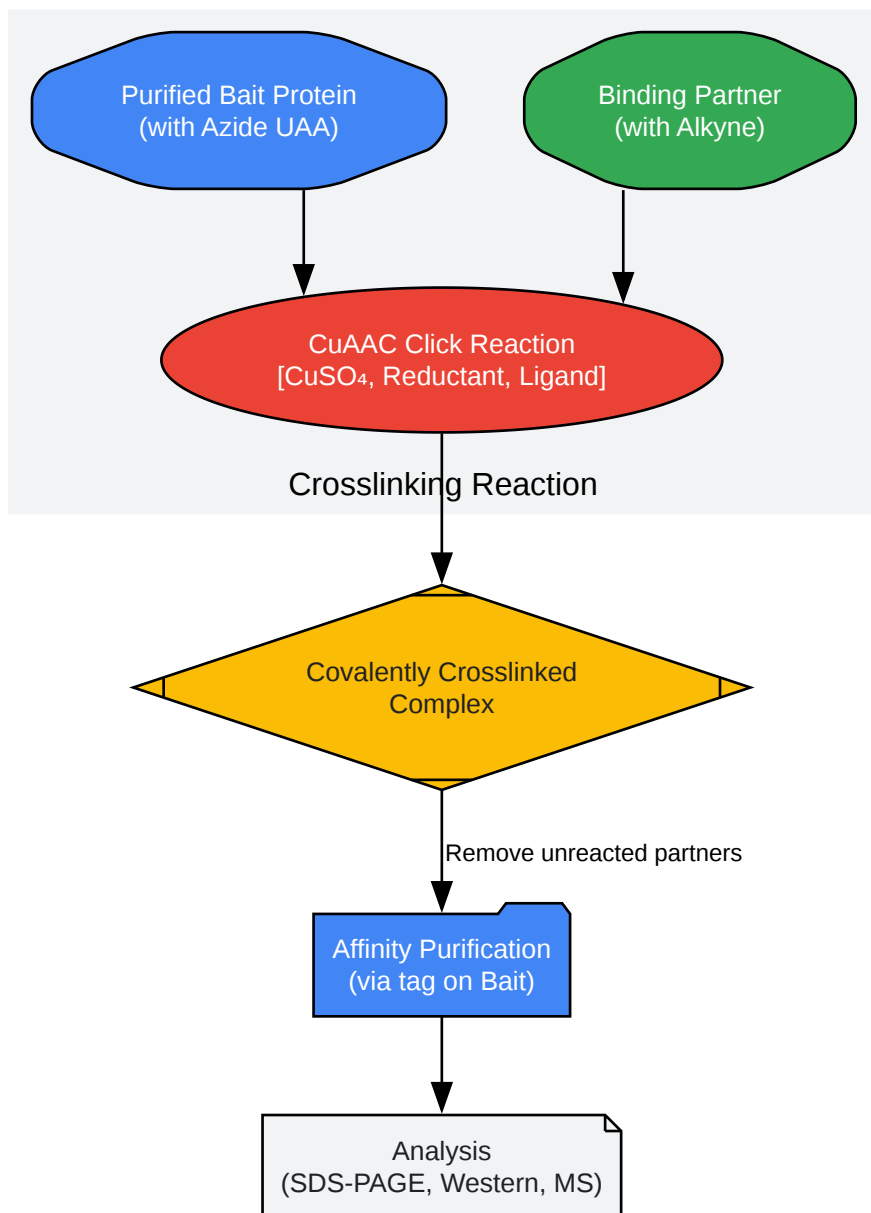


Figure 3. Workflow for crosslinking and purification of a protein complex.

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